

Application of Octanoic Acid (Caprylic Acid) in the Study of Essential Tremor

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Compound of Interest

Compound Name: *Caprinol*
CAS No.: *75847-63-1*
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Introduction: Essential tremor (ET) is a prevalent movement disorder for which current pharmacological options provide limited efficacy for a significant portion of patients. Recent research has identified octanoic acid, also known as caprylic acid, as a promising therapeutic agent for the suppression of essential tremor. This compound is the primary metabolite of 1-octanol, a long-chain alcohol that has demonstrated tremor-reducing effects without the intoxicating side effects of ethanol.^{[1][2][3]} This document provides a detailed overview of the application of octanoic acid in preclinical and clinical studies of essential tremor, including experimental protocols and quantitative data.

Quantitative Data Summary

The following tables summarize the quantitative data from key clinical trials investigating the use of octanoic acid in essential tremor.

Table 1: Summary of Clinical Trials of Octanoic Acid for Essential Tremor

Study Identifier	Phase	Study Design	N	Dosage	Primary Outcome	Key Findings
NCT01468948	I/II	Open-label, single-ascending dose-escalation	30	8, 16, 32, 64, and 128 mg/kg (single oral dose)	Maximum Tolerated Dose (MTD)	MTD not reached; dose-dependent reduction in tremor suggested by secondary efficacy measures. [1] [4] [5]
Haubenberger et al. (2013)	I/II	Double-blind, placebo-controlled, crossover	19	4 mg/kg (single oral dose)	Accelerometric postural tremor power at 80 minutes	No significant difference from placebo at 80 minutes; significant tremor reduction observed at later time points (180 and 300 minutes). [2]
Lowell et al. (2019)	N/A	Double-blind, placebo-controlled	21 (EVT)	16 mg/kg/day (for 20 days)	Acoustic, perceptual, and functional aspects of	Significant reduction in the magnitude of

essential
voice
tremor

amplitude
and
frequency
tremor
compared
to placebo.
[\[6\]](#)

Table 2: Pharmacokinetic and Efficacy Data from Dose-Escalation Study (NCT01468948)

Dose Level (mg/kg)	Mean Cmax (µg/mL)	Mean AUC (µg*h/mL)	Mean Tremor Reduction (Accelerometer)	Most Frequent Adverse Event
8	10.5	38.6	Not specified	Mild abdominal discomfort
16	22.1	86.4	Not specified	Mild abdominal discomfort
32	45.8	195.1	Not specified	Mild abdominal discomfort
64	90.2	421.5	Not specified	Mild abdominal discomfort
128	175.6	897.3	Not specified	Mild abdominal discomfort

Data synthesized from the findings of the dose-escalation study which indicated a linear increase in exposure (AUC) with the dose.[\[1\]](#)

Experimental Protocols

Protocol 1: Single Ascending Dose (SAD) Escalation Study of Oral Octanoic Acid for Essential Tremor

Objective: To determine the maximum tolerated dose (MTD), safety, and pharmacokinetic/pharmacodynamic profile of a single oral dose of octanoic acid in patients with

essential tremor.

Study Design: Open-label, single-ascending 3+3 dose-escalation design.[\[1\]](#)

Participant Criteria:

- Inclusion: Adults (≥ 21 years) with a diagnosis of alcohol-responsive essential tremor.[\[4\]](#)
- Exclusion: Inability to discontinue certain essential tremor medications during the study.[\[4\]](#)

Intervention:

- Participants are recruited in cohorts of 3.
- A single oral dose of octanoic acid is administered at predefined escalating dose levels (e.g., 8, 16, 32, 64, and 128 mg/kg).[\[1\]](#)[\[4\]](#)
- If one of the three participants experiences a dose-limiting toxicity (DLT), an additional three participants are enrolled at the same dose level.[\[4\]](#)
- The MTD is defined as the dose level at which two or more participants experience a DLT.

Assessments:

- Safety: Monitor for adverse events (AEs), with Grade 2 AEs defined as dose-limiting toxicity.[\[1\]](#)
- Pharmacokinetics: Collect frequent blood samples to determine the pharmacokinetic profile (e.g., C_{max}, AUC).[\[1\]](#)[\[4\]](#)
- Efficacy (Tremor Assessment):
 - Accelerometry: Measure tremor of the hands at baseline and at multiple time points up to 600 minutes post-dose.[\[1\]](#)
 - Digital Spiral Analysis: Assess drawing performance at the same time points.[\[1\]](#)

- Clinical Rating Scales: Use a standard clinical rating scale (e.g., The Essential Tremor Rating Assessment Scale - TETRAS) to evaluate tremor severity.[\[1\]](#)

Protocol 2: Double-Blind, Placebo-Controlled, Crossover Study of Octanoic Acid

Objective: To assess the safety and efficacy of a single, low oral dose of octanoic acid in reducing tremor in patients with alcohol-responsive essential tremor.

Study Design: Double-blind, placebo-controlled, crossover.[\[2\]](#)

Participant Criteria:

- Inclusion: Patients diagnosed with alcohol-responsive essential tremor.[\[2\]](#)

Intervention:

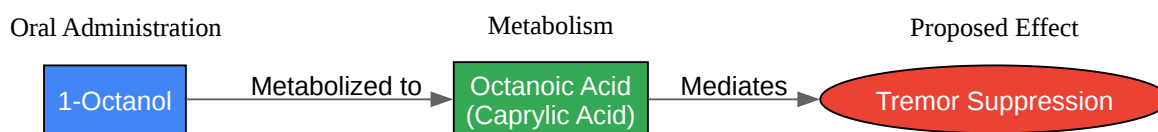
- Participants are randomized to receive either a single oral dose of octanoic acid (e.g., 4 mg/kg) or a matching placebo.[\[2\]](#)
- After a washout period, participants crossover to the other treatment arm.

Assessments:

- Primary Outcome: Accelerometric postural tremor power of the dominant hand at a prespecified time point (e.g., 80 minutes) after administration.[\[2\]](#)
- Secondary Outcomes:
 - Digital spiral analysis.[\[2\]](#)
 - Accelerometry measurements at various time points to evaluate the time course of the effect.[\[2\]](#)
 - Pharmacokinetic sampling.[\[2\]](#)
- Safety: Monitor and record all adverse events.[\[2\]](#)

Visualizations

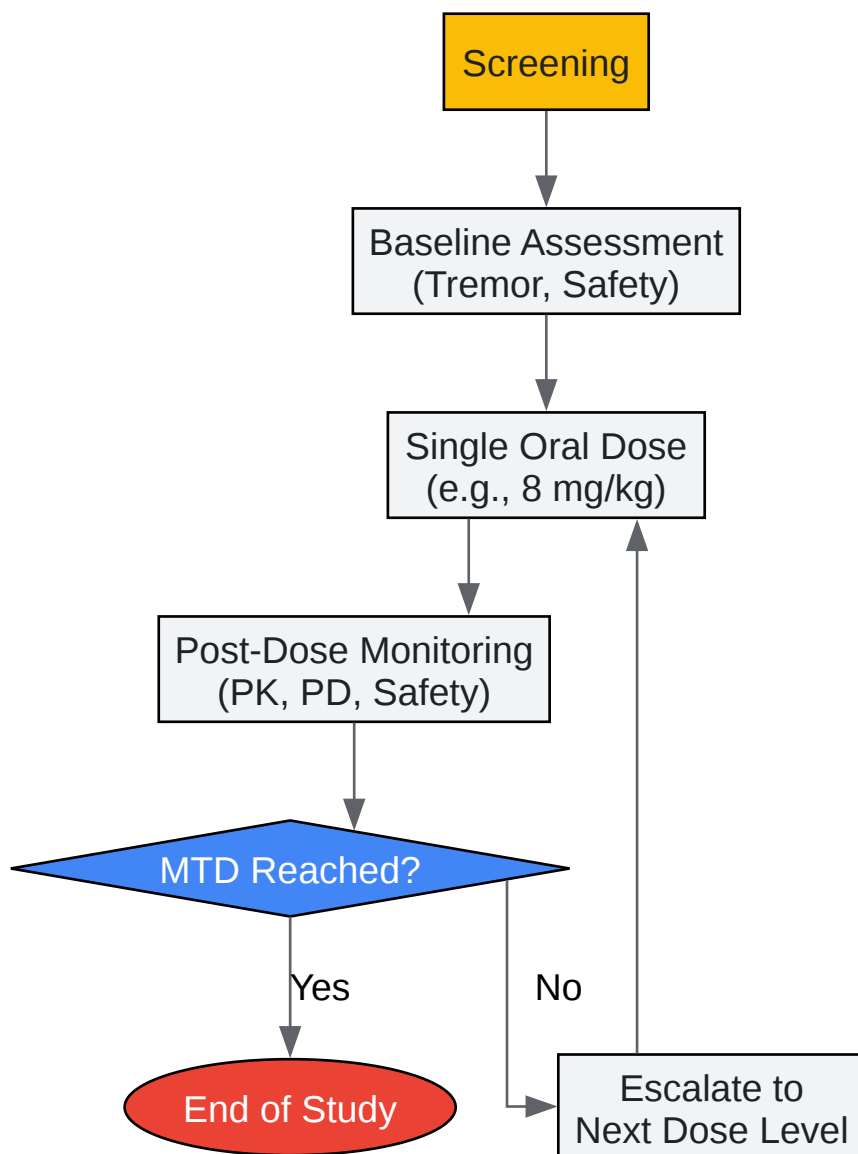
Proposed Mechanism of Action



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Proposed metabolic pathway of 1-octanol to octanoic acid for tremor suppression.

Experimental Workflow for a Dose-Escalation Study



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Workflow diagram for a single ascending dose (SAD) escalation clinical trial.

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